

Personal protective equipment for handling 3-Bromo-2-hydroxybenzoic acid

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Compound of Interest

Compound Name: 3-Bromo-2-hydroxybenzoic acid

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Essential Safety and Handling Guide for 3-Bromo-2-hydroxybenzoic Acid

This guide provides crucial safety, handling, and disposal protocols for **3-Bromo-2-hydroxybenzoic acid**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for mitigating risks and ensuring a safe laboratory environment.

3-Bromo-2-hydroxybenzoic acid is classified as a hazardous substance that requires careful handling. According to the Globally Harmonized System (GHS), it causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[1\]](#)[\[2\]](#)[\[3\]](#) The signal word associated with this chemical is "Warning".[\[1\]](#)[\[2\]](#)

Chemical and Physical Properties

A summary of the key quantitative data for **3-Bromo-2-hydroxybenzoic acid** is presented below.

Property	Value
Molecular Formula	<chem>C7H5BrO3</chem> [1] [4]
Molecular Weight	217.02 g/mol [1]
CAS Number	3883-95-2 [2]
Appearance	Grey solid [5]
Melting Point	219-220 °C [4]
Boiling Point	301.4 °C at 760 mmHg [4]
Flash Point	136.1 °C [4]
Density	1.861 g/cm³ [4]

Operational Plan: Safe Handling Protocol

A systematic approach to handling **3-Bromo-2-hydroxybenzoic acid** is essential to minimize exposure and prevent accidents. The following step-by-step procedure outlines the mandatory personal protective equipment (PPE) and handling practices.

Personal Protective Equipment (PPE)

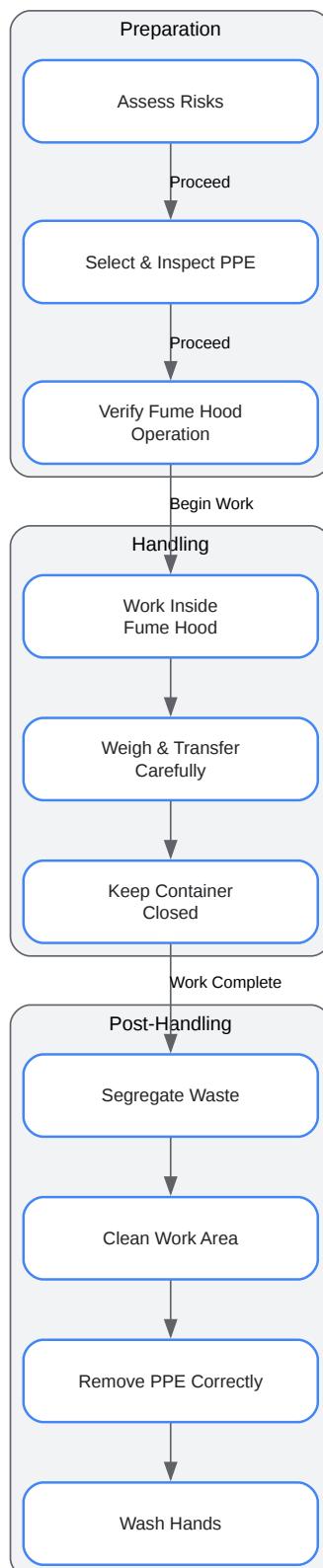
A comprehensive PPE strategy is the first line of defense against chemical exposure.

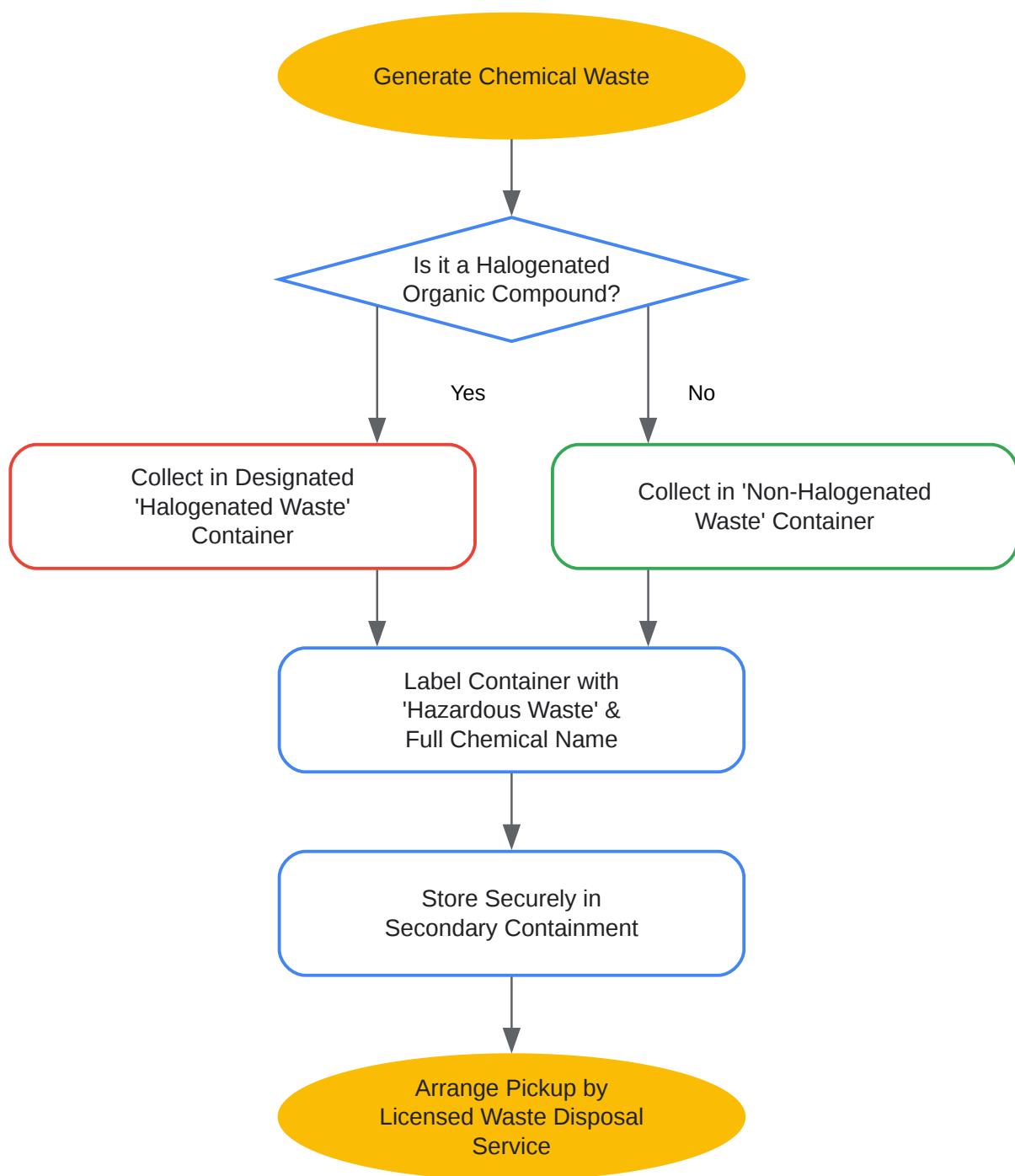
- Eye and Face Protection: Always wear tightly fitting chemical safety goggles.[\[6\]](#)[\[7\]](#) For tasks with a higher risk of splashing, a full-face shield must be worn in addition to safety goggles. [\[6\]](#)[\[8\]](#) A face shield alone does not provide adequate protection.[\[7\]](#)
- Hand Protection: Use chemical-resistant gloves made of materials such as nitrile or neoprene.[\[6\]](#) Always inspect gloves for any signs of degradation or punctures before use and follow proper glove removal techniques to avoid skin contamination.
- Body Protection: A chemical-resistant lab coat is mandatory.[\[6\]](#)[\[7\]](#) For operations involving large quantities or a high risk of spillage, a chemical-resistant apron or coveralls should be worn.[\[6\]](#)

- Respiratory Protection: Handle this chemical in a certified chemical fume hood to minimize inhalation of dust or vapors.[7][8] If a fume hood is not available or if dust generation is significant, an appropriate NIOSH-approved respirator must be used.[6]

Engineering Controls and Work Practices

- Ventilation: All work with **3-Bromo-2-hydroxybenzoic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2][7][8]
- Safe Handling: Avoid direct contact with the skin and eyes.[9] Do not breathe in dust.[2][3] Keep the container tightly closed when not in use.[2][3]
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.[2][3] Do not eat, drink, or smoke in the work area.
- Storage: Store the chemical in a cool, dry, and well-ventilated area, away from incompatible materials.[2][3] The storage area should be secured and locked.[3][10]





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